

3,6-Dibromopyridazine: A Comprehensive Technical Guide to Safety, Handling, and Synthetic Applications

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Compound of Interest

Compound Name: 3,6-Dibromopyridazine

Cat. No.: B094444

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3,6-Dibromopyridazine**, a versatile heterocyclic building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals. This document details critical safety information, handling procedures, and physical and chemical properties derived from its Material Safety Data Sheet (MSDS). Furthermore, it outlines detailed experimental protocols for its synthesis and a key application in palladium-catalyzed cross-coupling reactions. Visualized workflows and reaction mechanisms are included to enhance understanding and ensure safe and effective utilization in a laboratory setting.

Chemical and Physical Properties

3,6-Dibromopyridazine is a solid organic compound that serves as a valuable intermediate in the synthesis of more complex molecules. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
CAS Number	17973-86-3	
Molecular Formula	C ₄ H ₂ Br ₂ N ₂	
Molecular Weight	237.88 g/mol	
Appearance	White to light yellow or pale brown crystalline powder/solid	
Melting Point	116-121 °C	
Boiling Point	327.5 °C at 760 mmHg	
Density	~2.2 g/cm ³	
Solubility	No data available for water solubility. Soluble in some organic solvents.	

Safety and Hazard Information

3,6-Dibromopyridazine is classified as a hazardous substance and requires careful handling to minimize exposure risks. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for its hazards, which are summarized in Table 2.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

References:

Precautionary Measures and First Aid

Safe handling and emergency procedures are critical when working with **3,6-Dibromopyridazine**. Table 3 outlines the necessary precautionary statements and first aid measures.

Precautionary Area	Statements and Procedures
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated

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